

Application Notes and Protocols for CRISPR-Based Study of 5-Carboxycytidine (5caC)

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Compound of Interest

Compound Name: 5-Carboxycytidine

Cat. No.: B15830359

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These application notes provide researchers, scientists, and drug development professionals with a comprehensive overview and detailed protocols for utilizing CRISPR-based technologies to investigate the role of **5-Carboxycytidine** (5caC), a key intermediate in the DNA demethylation pathway.

Application Notes

Targeted Epigenome Editing: Inducing 5caC with dCas9-TET1 Fusions

The fusion of a catalytically inactive Cas9 (dCas9) protein to the catalytic domain of the Ten-Eleven Translocation (TET) 1 dioxygenase (TET1CD) provides a powerful tool for targeted DNA demethylation.[1][2][3] This system can be programmed with a single-guide RNA (sgRNA) to direct the TET1 enzyme to a specific genomic locus. At the target site, TET1CD catalyzes the oxidation of 5-methylcytosine (5mC) through successive intermediates: 5-hydroxymethylcytosine (5hmC), 5-formylcytosine (5fC), and finally **5-carboxycytidine** (5caC). [4]

This targeted approach allows researchers to study the functional consequences of 5caC formation at specific genes or regulatory elements, such as promoters or enhancers.[5] By

inducing 5caC at a precise location, one can investigate its role in recruiting reader proteins, altering chromatin structure, and modulating gene expression.[4] This method overcomes the limitations of global demethylating agents, which lack specificity and can have widespread off-target effects.[2]

Key Features:

- **High Specificity:** sgRNA-programmability allows for precise targeting of nearly any genomic locus adjacent to a Protospacer Adjacent Motif (PAM).[1]
- **Functional Studies:** Enables investigation into the causal relationship between the formation of 5caC at a specific locus and downstream biological outcomes.
- **Transcriptional Regulation:** Can be used to activate gene expression by demethylating promoter regions.[4]

Locus-Specific Enrichment: Isolating 5caC-Containing Genomic Regions

Studying the genomic distribution and context of 5caC often requires methods to enrich for specific DNA regions where this modification is present. CRISPR-based enrichment strategies utilize dCas9 programmed with an sgRNA to bind to a specific genomic locus without cleaving the DNA.[6][7] The dCas9-sgRNA complex can be engineered to include affinity tags (e.g., biotin) or be targeted for immunoprecipitation.[6]

This technique, known as CRISPR-based DNA enrichment or Capture by Hybridization and Selective Retrieval (CHASER), allows for the specific pull-down of target genomic fragments.[7][8] Following enrichment, these fragments can be analyzed by next-generation sequencing (NGS) to map 5caC and other epigenetic marks at high resolution. This approach is particularly useful for studying 5caC in regions that are difficult to analyze with traditional antibody-based methods due to low abundance or lack of specific antibodies. It also preserves the native state of the DNA, unlike PCR-based methods which can erase epigenetic information.[8]

Key Features:

- **Amplification-Free:** Enriches for native DNA, preserving epigenetic marks like 5caC for downstream analysis.[8]

- High Enrichment Efficiency: Can effectively isolate long genomic regions (10-50 kbp or more) for targeted sequencing.[8][9]
- Versatility: Compatible with various downstream applications, including long-read sequencing technologies.[7]

Live-Cell Imaging: Visualizing 5caC Dynamics in Real-Time

Visualizing the spatiotemporal dynamics of epigenetic modifications within the nucleus of living cells is crucial for understanding their function.[10] CRISPR-based imaging systems leverage dCas9 fused to fluorescent proteins (e.g., GFP, RFP) to label specific genomic loci.[11][12] By designing sgRNAs that target regions known to undergo active demethylation, researchers can track the dynamics of these loci in real-time.

While direct imaging of 5caC is challenging, this technology allows for the visualization of the genomic regions where the machinery responsible for 5caC generation (i.e., TET enzymes) is active. By co-expressing a fluorescently tagged dCas9-sgRNA complex with fluorescently tagged TET enzymes or 5caC reader proteins, it is possible to infer the formation and processing of 5caC by observing the co-localization and dynamic interactions of these components at the target locus.[13]

Key Features:

- Live-Cell Analysis: Enables the study of chromatin dynamics and protein interactions in living cells.[12]
- Multiplexing: Orthogonal dCas9 systems from different bacterial species can be used for multi-color imaging of several loci simultaneously.[10]
- High-Resolution Imaging: Provides insights into the 3D organization of chromatin and the kinetics of epigenetic processes.

Quantitative Data Summary

The following tables summarize representative quantitative data for the described CRISPR-based applications. The precise efficiencies can vary based on cell type, target locus, and

experimental conditions.

Table 1: Efficiency of dCas9-TET1 Mediated Demethylation

Target Locus	Cell Type	Transfection Method	Demethylation Efficiency (%)	Reference
BRCA1 Promoter	HEK293T	Lipofection	~40-50%	[4]
Endogenous Genes	Mouse ESCs	Lipofection	Up to 90%	[1]
HTT Gene	HEK293T	Electroporation	~25%	[14]

| Various Promoters | Human Cell Lines | Viral Transduction | ~30-60% |[2] |

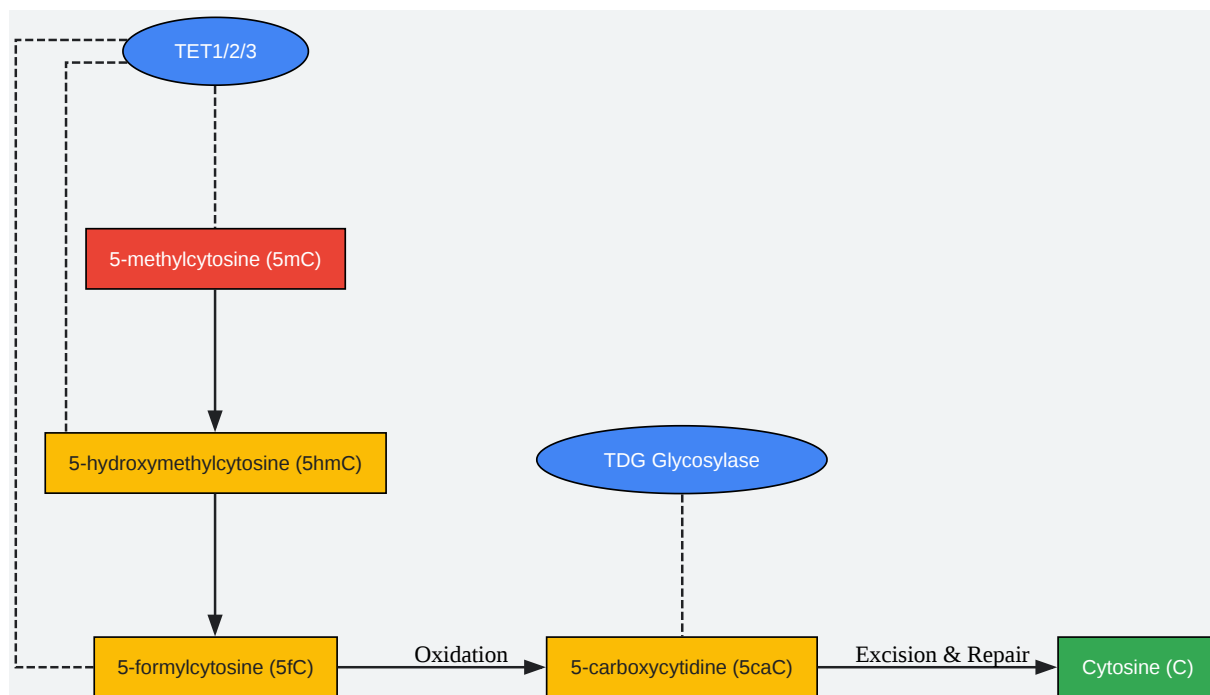
Table 2: Comparison of CRISPR-Based Genomic Enrichment Methods

Method	Target Size	Enrichment Fold	Key Advantage	Reference
Negative Enrichment	10 - 36 kb	>100-fold	Enriches for long, native DNA fragments	[8]
dCas9-Biotin Capture	~5-10 kb	~50 to 200-fold	Straightforward biotin-streptavidin workflow	[6]
Cas9-mediated Tiling	~50 kb per tile	Variable	Allows reconstruction of very large regions (~250kb)	[9]

| dCas9 Immunoprecipitation | Variable | >1000-fold | High specificity with optimized antibodies | [6] |

Signaling and Experimental Workflow Diagrams

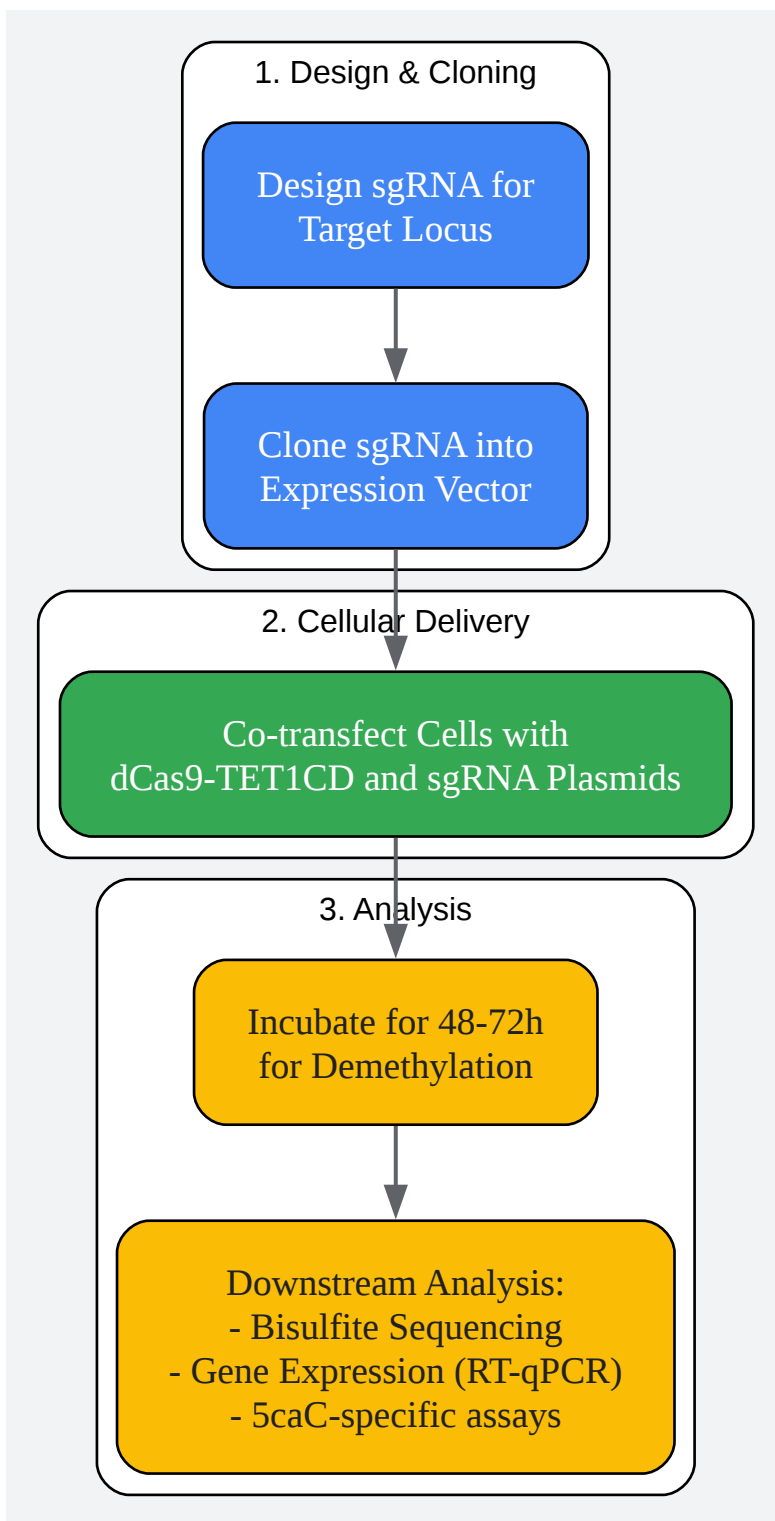
TET-Mediated DNA Demethylation Pathway



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Caption: The enzymatic pathway of active DNA demethylation mediated by TET and TDG enzymes.

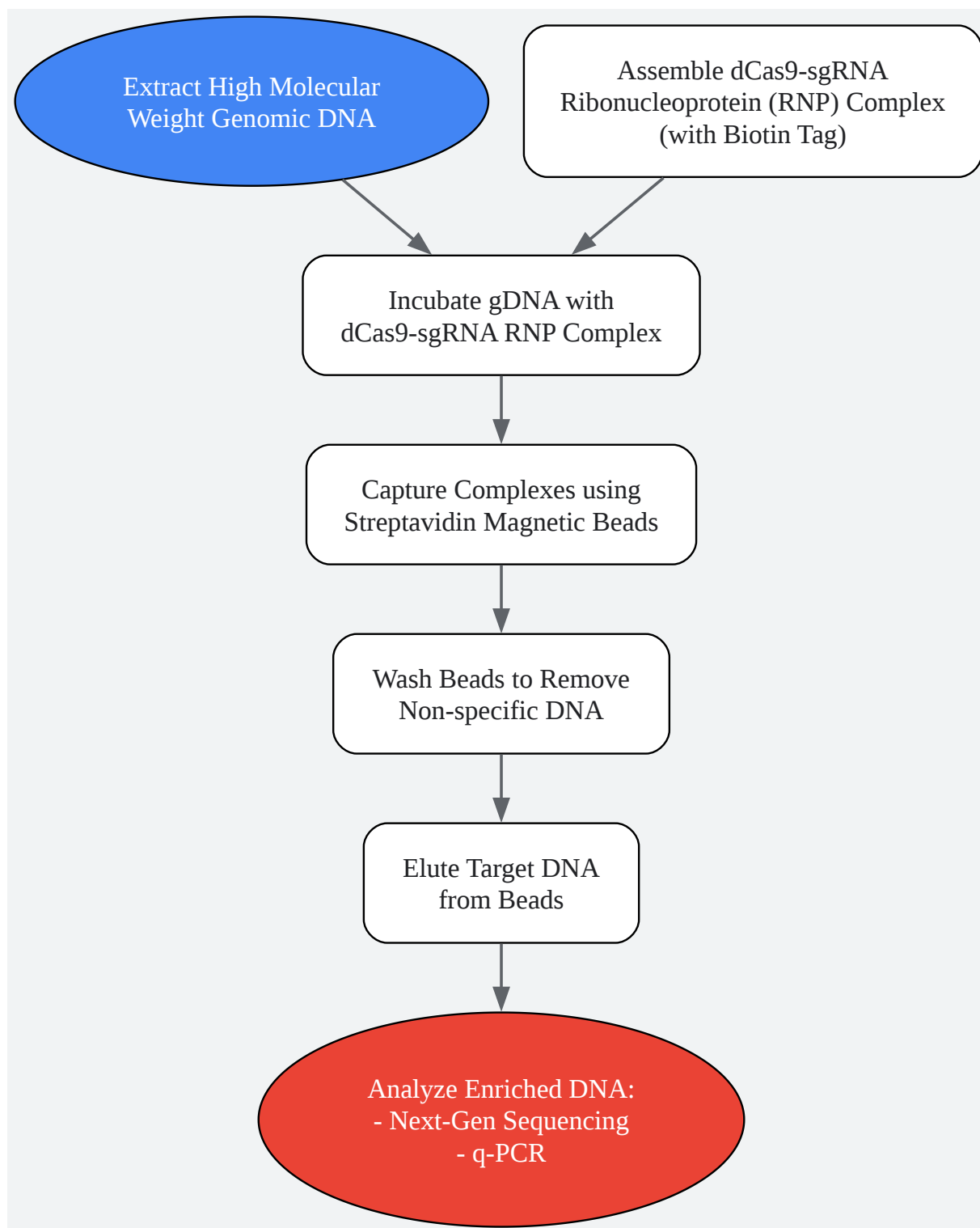
Workflow for dCas9-TET1 Mediated Targeted Demethylation



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Caption: Experimental workflow for targeted generation of 5caC using the dCas9-TET1 system.

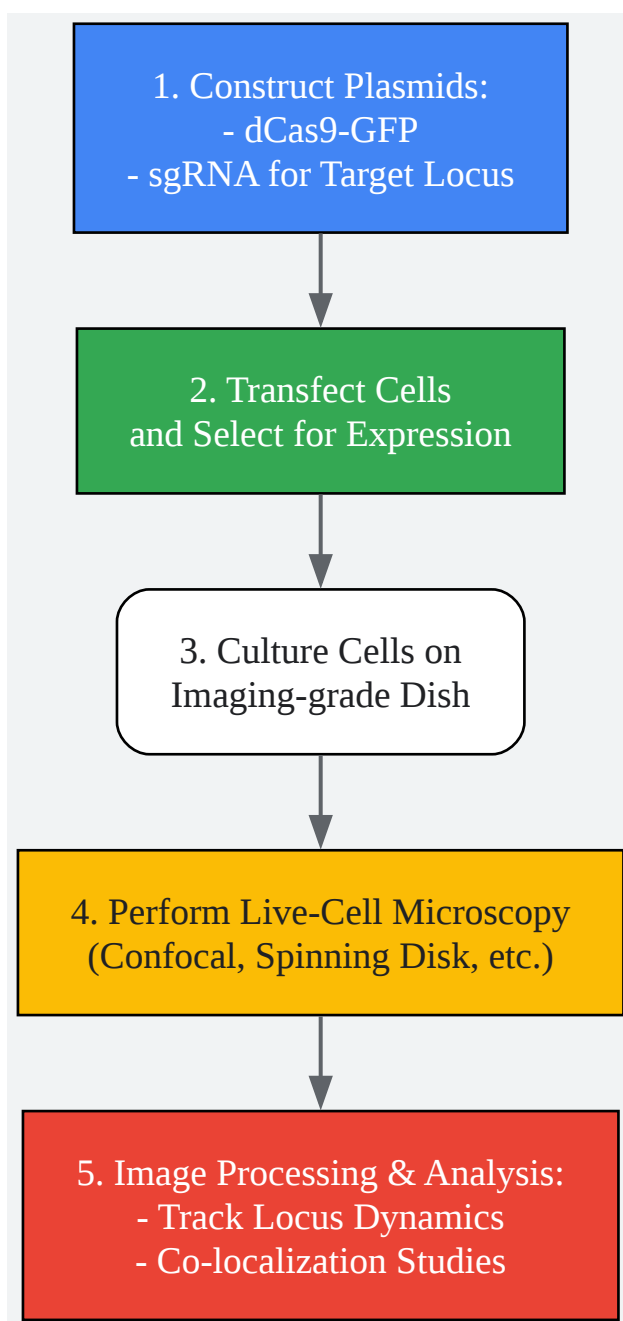
Workflow for CRISPR-dCas9 Based Enrichment of 5caC Loci



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Caption: Workflow for the enrichment of specific genomic loci containing 5caC via CRISPR-dCas9.

Workflow for CRISPR-based Live-Cell Imaging

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Caption: A generalized workflow for visualizing genomic loci using a CRISPR-dCas9 fluorescent fusion.

Detailed Experimental Protocols

Protocol 1: Site-Specific Generation of 5caC using dCas9-TET1 Fusion Protein

This protocol is adapted from methodologies described for targeted DNA demethylation.^{[1][3]}

1.1. sgRNA Design and Cloning

- Identify the target genomic region of interest. Use a web-based tool (e.g., CHOPCHOP, Benchling) to design 20-nucleotide sgRNA sequences that are immediately upstream of a PAM sequence (5'-NGG-3' for *S. pyogenes* Cas9).
- Select sgRNAs with high predicted on-target efficiency and low off-target scores. Avoid sgRNAs that overlap with CpG sites within the target region, as this may hinder demethylation.^[1]
- Synthesize two complementary oligonucleotides encoding the sgRNA sequence with appropriate overhangs for cloning into a U6 promoter-driven sgRNA expression vector (e.g., pX330-U6-Chimeric_BB-CBh-hSpCas9, with Cas9 inactivated by D10A and H840A mutations).
- Anneal the oligonucleotides and ligate them into the BbsI-digested sgRNA expression vector.
- Transform the ligation product into competent *E. coli*, select colonies, and confirm the correct sgRNA sequence by Sanger sequencing.

1.2. Cell Culture and Transfection

- Culture the mammalian cells of interest (e.g., HEK293T) in appropriate media and conditions.
- On the day before transfection, seed cells in 6-well plates to be 70-80% confluent at the time of transfection.

- Co-transfect the cells with the sgRNA expression plasmid and a plasmid expressing the dCas9-TET1CD fusion protein using a suitable transfection reagent (e.g., Lipofectamine 3000) according to the manufacturer's protocol. A typical ratio is 1:1 for the dCas9-TET1CD and sgRNA plasmids (e.g., 1250 ng of each per well).
- Include appropriate controls: a non-targeting sgRNA and a mock transfection.

1.3. Analysis of Targeted Demethylation

- Harvest cells 48-72 hours post-transfection.
- Extract genomic DNA using a standard kit.
- To assess demethylation, perform bisulfite sequencing on the target region. Treat 500 ng of genomic DNA with bisulfite, which converts unmethylated cytosines (including C, 5hmC, 5fC, and 5caC) to uracil, while 5mC remains unchanged.
- Amplify the target region using primers specific to the bisulfite-converted DNA.
- Clone the PCR products into a TA vector and sequence individual clones (at least 10-15 per condition) to determine the methylation status of each CpG site. A decrease in methylation percentage compared to the control indicates successful demethylation, which proceeds via the formation of 5caC.
- Alternatively, for a more direct measure of 5caC, use methods like TAB-seq or specific 5caC immunoprecipitation followed by qPCR of the target region.

Protocol 2: CRISPR-dCas9-based Enrichment of 5caC Genomic Regions

This protocol outlines a method for enriching specific genomic loci for subsequent analysis.

2.1. Preparation of dCas9-sgRNA Ribonucleoprotein (RNP) Complex

- Synthesize or purchase a high-quality, chemically modified sgRNA for the target locus.

- Incubate purified, recombinant dCas9 protein (ideally with an affinity tag like 3xFLAG or Biotin) with the sgRNA at a 1:2 molar ratio in a binding buffer (e.g., 20 mM HEPES, 150 mM KCl, 1 mM MgCl₂, 10% glycerol) for 15 minutes at room temperature to form the RNP complex.

2.2. Target Capture

- Extract high-molecular-weight genomic DNA from the cells of interest. Avoid harsh vortexing to minimize shearing.
- Incubate 1-5 µg of genomic DNA with the pre-assembled dCas9-sgRNA RNP complex for 2-4 hours at 37°C with gentle rotation. The amount of RNP should be in molar excess relative to the target locus.
- Prepare magnetic beads conjugated with an antibody against the dCas9 tag (e.g., anti-FLAG M2) or with streptavidin (if using a biotinylated dCas9/sRNA).
- Add the prepared beads to the DNA-RNP mixture and incubate for another 1-2 hours at 4°C with rotation to capture the complex.

2.3. Washing and Elution

- Place the tube on a magnetic stand and discard the supernatant.
- Wash the beads 3-5 times with a wash buffer (e.g., binding buffer with 0.05% Tween-20) to remove non-specifically bound DNA.
- Elute the captured DNA from the beads. This can be done by protease digestion (e.g., Proteinase K treatment) to release the DNA from the dCas9 protein, followed by a DNA purification step (e.g., column-based or phenol-chloroform extraction).

2.4. Downstream Analysis

- Quantify the enriched DNA using a sensitive method like Qubit or PicoGreen.
- Validate the enrichment of the target locus using quantitative PCR (qPCR) by comparing the amount of the target region to a non-target control region in both the enriched sample and

the input DNA.

- Prepare the enriched DNA for next-generation sequencing to perform targeted epigenetic analysis.

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